

# Technical Support Center: Troubleshooting Inconsistent Weed Control with Alion® Herbicide

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## Compound of Interest

Compound Name: Alion

Cat. No.: B1244531

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Welcome to the technical support center for **Alion®** Herbicide. This resource is designed for researchers, scientists, and drug development professionals to address common issues that may arise during experimentation, leading to inconsistent weed control.

## Frequently Asked Questions (FAQs)

Q1: What is the mode of action for **Alion®** Herbicide and how does it impact its application?

**Alion®** Herbicide, with the active ingredient indaziflam, is a Group 29 herbicide.[1][2] Its primary mode of action is the inhibition of cellulose biosynthesis in plants.[2][3][4] This disruption of cellulose production prevents weed seeds from germinating and emerging by inhibiting the growth of the early root (radicle) in the germination zone.[3] Consequently, **Alion®** is a pre-emergence herbicide and will not control weeds that have already emerged.[1][2][5] For effective control, the herbicide must be present in the soil before weed seeds germinate. If weeds are already present at the time of application, a tank mix with a suitable post-emergent (foliar-active) herbicide is necessary.[1][6][7]

Q2: What are the ideal environmental conditions for **Alion®** Herbicide application to ensure maximum efficacy?

Optimal performance of **Alion®** Herbicide is highly dependent on specific environmental conditions, primarily related to soil moisture. The ideal application scenario is to a dry soil surface, followed by a 48-hour period without rain or irrigation.[1][3][5][8] This initial dry period allows the active ingredient to bind to soil particles.[1][5][8] Following this, moisture is crucial for

activation. The label recommends adequate rainfall or an irrigation event (ideally 0.5 inches of water) within 21-28 days of application and before weed seed germination.[1][3][8][9] Dry soil conditions following the application and activation period may lead to reduced weed control.[1][2]

Q3: How does soil composition affect the performance of **Alion®** Herbicide?

Soil texture and organic matter content are critical factors influencing the efficacy and crop safety of **Alion®** Herbicide. The herbicide is not recommended for use on soils with a gravel content of 20% or more, or on sand or loamy-sand soils.[3][9] In lighter sandy loam soils, inconsistent control of certain weeds has been observed, particularly under low rainfall conditions.[10] Conversely, soils with high clay content may require higher application rates for effective control.[7] The application rate is also adjusted based on the soil's organic matter (OM) content. For instance, in vineyards, the maximum use rate is lower for soils with less than 1% OM compared to those with over 1% OM.[3]

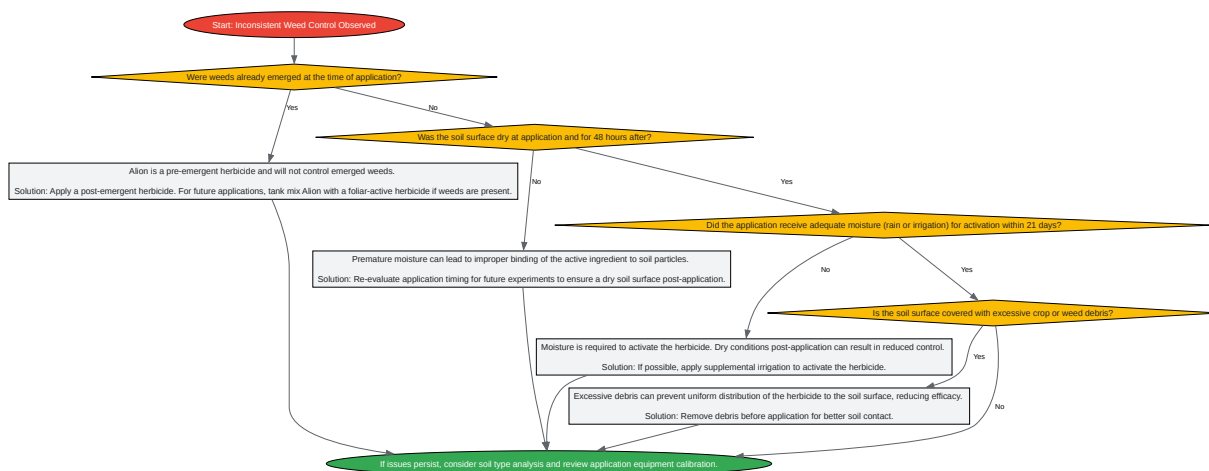
Q4: Can tank mixing **Alion®** Herbicide with other products lead to inconsistent results?

Yes, improper tank mixing can lead to physical incompatibility and reduced efficacy.[1][6] It is crucial to follow the correct mixing order. When tank-mixing with glyphosate, for example, **Alion®** should always be added to the spray tank and agitated well before adding the glyphosate product.[11] Adding **Alion®** after glyphosate has been shown to cause flocculation (the formation of clumps).[11] A "jar test" is always recommended before mixing large batches to ensure compatibility of all components, including liquid fertilizers, other pesticides, and additives.[1][6][7] Indications of incompatibility, such as the formation of solids, typically appear within 5 to 15 minutes.[1][6][7]

## Troubleshooting Guides

Problem: Poor weed control despite applying **Alion®** Herbicide at the recommended rate.

This issue can stem from several factors related to application timing, soil conditions, and activation. Follow this troubleshooting workflow to identify the potential cause.

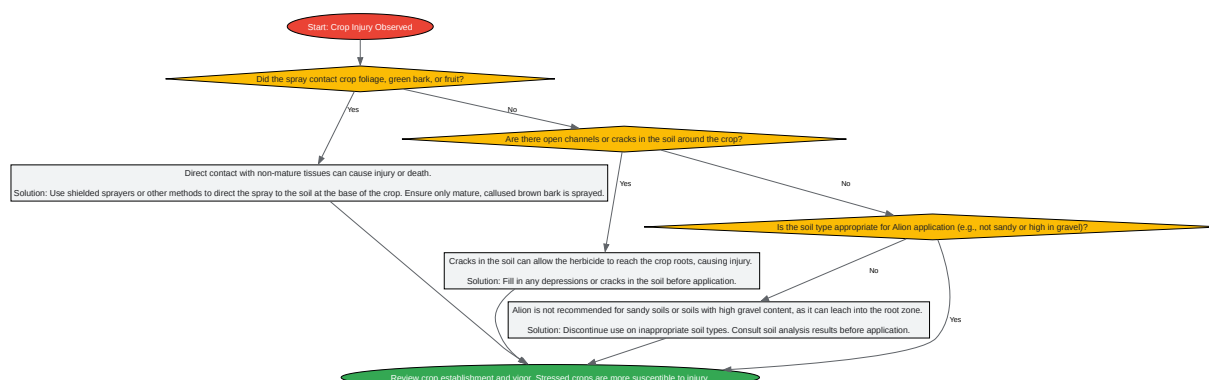


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Caption: Troubleshooting workflow for inconsistent **Alion®** Herbicide efficacy.

Problem: Signs of crop injury after **Alion®** Herbicide application.

Crop injury can occur if the herbicide comes into contact with sensitive plant tissues or moves into the root zone.



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Caption: Troubleshooting workflow for crop injury after **Alion®** application.

## Data Presentation

Table 1: **Alion®** Herbicide Application Rate Guidelines Based on Soil Organic Matter (OM) in Vineyards.

| Soil Organic Matter (OM) Content  | Maximum Use Rate per Application (oz/A) | Maximum Use Rate per Application (lb ai/A) |
|---|---|--|
| < 1%  | 3.5                                     | 0.045                                      |
| > 1%  | 5.0                                     | 0.065                                      |
| Data sourced from Rutgers New Jersey Center for Wine Research and Education.[3] |   |  |

Table 2: Influence of Soil Type on Herbicide Performance Under Reduced Rainfall.

| Soil Type   | Herbicide Treatment for Broad-Spectrum Control | Observation   |
|---|--|---|
| Clay Loam   | Matrix, Chateau, or a tank mix of the two      | Excellent weed control despite not having timely required rainfall.   |
| Sandy Loam  | Alion + Pindar GT or Chateau + Matrix          | Tank mixes were necessary for control across all rated species. Alion alone showed reduced control of panicle willowherb. |
| Data synthesized from observations on the influence of environmental and soil factors on pre-emergent herbicide activity.[10] |  |   |

## Experimental Protocols

### Protocol 1: Jar Test for Tank Mix Compatibility

Objective: To determine the physical compatibility of **Alion®** Herbicide with other pesticides, fertilizers, or additives before mixing in the spray tank.

#### Materials:

- A clean, clear glass jar with a lid (1 pint or 1 quart)
- Water source (use the same water that will be used for the spray mixture)
- **Alion®** Herbicide
- All other products to be tank-mixed (e.g., foliar-active herbicides, liquid fertilizers)
- Pipettes or measuring spoons for accurate measurement

#### Methodology:

- Add water to the jar, filling it halfway.
- Add the tank mix components one at a time, in the recommended mixing order, shaking the jar to mix after each addition. The general mixing order is:
  - Water-dispersible granules (WG)
  - Wettable powders (WP)
  - Suspension concentrates (SC) like **Alion®**
  - Emulsifiable concentrates (EC)
  - Soluble liquids (SL) like glyphosate
  - Adjuvants

- Use amounts of each product that are proportional to the intended application rates. For example, if the spray volume is 20 gallons per acre, and the rate of a product is 1 pint per acre, add 1/20th of a pint (approximately 2.4 ml) to a 1-gallon equivalent test.
- After adding all components, fill the jar with the remaining water, cap it securely, and shake vigorously.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility.<sup>[1][6]</sup>
- Observations for Incompatibility: Look for the formation of flakes, crystals, sludge, gels, oily layers, or any separation of components. If any of these are observed, the tank mix is not physically compatible and should not be used.<sup>[1]</sup>

#### Protocol 2: Evaluating the Impact of Soil Moisture on **Alion**® Herbicide Activation

Objective: To determine the optimal timing and amount of water (irrigation) needed for the activation of **Alion**® Herbicide under controlled conditions.

##### Materials:

- Multiple research plots with a consistent soil type and weed seed bank.
- **Alion**® Herbicide
- Calibrated spray equipment
- Irrigation system with controllable water application rates
- Weed assessment tools (e.g., quadrats for weed counts)

##### Methodology:

- Prepare research plots, ensuring a uniform and debris-free soil surface.
- Apply **Alion**® Herbicide at the recommended rate to all plots.
- Divide the plots into different treatment groups based on the timing and amount of post-application water:

- Control: No irrigation.
- Treatment A: 0.25 inches of water applied 2 days after application.
- Treatment B: 0.5 inches of water applied 2 days after application.
- Treatment C: 0.5 inches of water applied 7 days after application.
- Treatment D: 0.5 inches of water applied 21 days after application.
- Maintain a weed-free buffer zone around each plot to prevent interference.
- Assess weed emergence and density in each plot at regular intervals (e.g., 30, 60, and 90 days after application).
- Data Analysis: Compare the weed control efficacy between the different treatment groups to determine the most effective activation strategy. This will provide quantitative data on the importance of timely moisture for herbicide performance. This experimental design is based on the principles outlined in the product labels and extension documents.<sup>[1][3]</sup>

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